

# An In-Depth Technical Guide to Methyl 5-Oxooctadecanoate: Synthesis, Characterization, and Applications

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## Compound of Interest

Compound Name:	Methyl 5-oxooctadecanoate
CAS No.:	2380-20-3
Cat. No.:	B1609083

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl 5-oxooctadecanoate** is a long-chain keto ester with significant potential as a versatile building block in organic synthesis and as a subject of interest in medicinal chemistry. Its bifunctional nature, possessing both a ketone and a methyl ester, allows for a wide range of chemical transformations, making it a valuable intermediate in the synthesis of complex molecules, including carbocyclic and heterocyclic systems. This guide provides a comprehensive overview of the fundamental properties, synthesis, analytical characterization, and potential applications of **Methyl 5-oxooctadecanoate**, with a focus on its relevance to researchers in the fields of chemistry and drug development.

## Core Molecular and Physical Properties

**Methyl 5-oxooctadecanoate** is chemically identified by the CAS Number 2380-20-3.[1] It is a solid at room temperature with a melting point of 58-60 °C.[2]

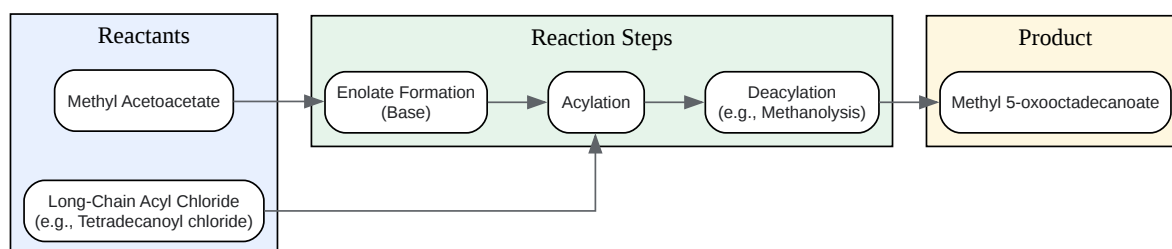
Property	Value	Source(s)
Molecular Formula	C <sub>19</sub> H <sub>36</sub> O <sub>3</sub>	[1][2]
Molecular Weight	312.49 g/mol	[1][2]
Physical Form	Solid	[2]
Melting Point	58-60 °C	[2]
CAS Number	2380-20-3	[1]

## Synthesis of Methyl 5-Oxoctadecanoate

The synthesis of  $\gamma$ -keto esters such as **Methyl 5-oxooctadecanoate** can be achieved through various synthetic routes. A common and effective method involves the acylation of a  $\beta$ -keto ester, such as methyl acetoacetate, with a long-chain acyl chloride.

### Conceptual Synthesis Workflow

The synthesis strategy involves the formation of an enolate from a  $\beta$ -keto ester, which then acts as a nucleophile, attacking the electrophilic carbonyl carbon of an acyl chloride. This is followed by a deacylation step to yield the desired  $\gamma$ -keto ester.



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Caption: Conceptual workflow for the synthesis of **Methyl 5-oxooctadecanoate**.

## Experimental Protocol: General Procedure for the Synthesis of $\beta$ -Keto Esters

While a specific protocol for **Methyl 5-oxooctadecanoate** is not readily available in the cited literature, a general and effective procedure for the synthesis of  $\beta$ -keto esters from methyl acetoacetate and an acid chloride has been described.[3] This can be adapted for the synthesis of the target molecule.

### Materials:

- Methyl acetoacetate
- Barium oxide
- Methanol
- Appropriate long-chain acyl chloride (e.g., tetradecanoyl chloride)
- 5% Sulfuric acid solution
- 5% Sodium bicarbonate solution
- Brine

### Procedure:

- **Preparation of the Barium Complex:** In a reaction vessel, activate barium oxide with a small amount of water and vigorous stirring. Add methyl acetoacetate dropwise at 25-30 °C over a period of 1 hour.[3]
- **Acylation:** To the resulting solution, add the long-chain acyl chloride dropwise at the same temperature over 1 hour. Continue stirring for an additional hour.[3]
- **Cleavage:** Add methanol to the reaction mixture and stir for 16 hours.[3]
- **Workup:** Adjust the pH of the reaction mixture to 1 using a 5% sulfuric acid solution. Filter the insoluble barium salt. Wash the organic layer with a 5% sodium bicarbonate solution and then with brine.[3]

- Purification: Recover the solvent and distill the oily residue under reduced pressure to obtain the purified **Methyl 5-oxooctadecanoate**.<sup>[3]</sup>

## Analytical Characterization

The structural confirmation and purity assessment of **Methyl 5-oxooctadecanoate** are crucial for its use in further applications. The primary analytical techniques for this purpose are Nuclear Magnetic Resonance (NMR) spectroscopy and Gas Chromatography-Mass Spectrometry (GC-MS).

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are powerful tools for the structural elucidation of organic molecules. For long-chain keto esters, specific chemical shifts can confirm the presence of the key functional groups.

Expected <sup>1</sup>H NMR Spectral Features:

- A singlet corresponding to the methyl ester protons (-COOCH<sub>3</sub>). For similar methyl esters, this peak appears around 3.7 ppm.<sup>[4]</sup>
- Triplets and multiplets in the aliphatic region corresponding to the long hydrocarbon chain.
- Signals corresponding to the methylene groups adjacent to the ketone and ester carbonyls.

Expected <sup>13</sup>C NMR Spectral Features:

- A resonance for the ester carbonyl carbon.
- A downfield resonance for the ketone carbonyl carbon.
- A signal for the methyl carbon of the ester group.
- A series of signals in the aliphatic region for the methylene carbons of the long chain.

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive technique for the identification and quantification of volatile and semi-volatile compounds. For fatty acid methyl esters, GC provides excellent separation, and

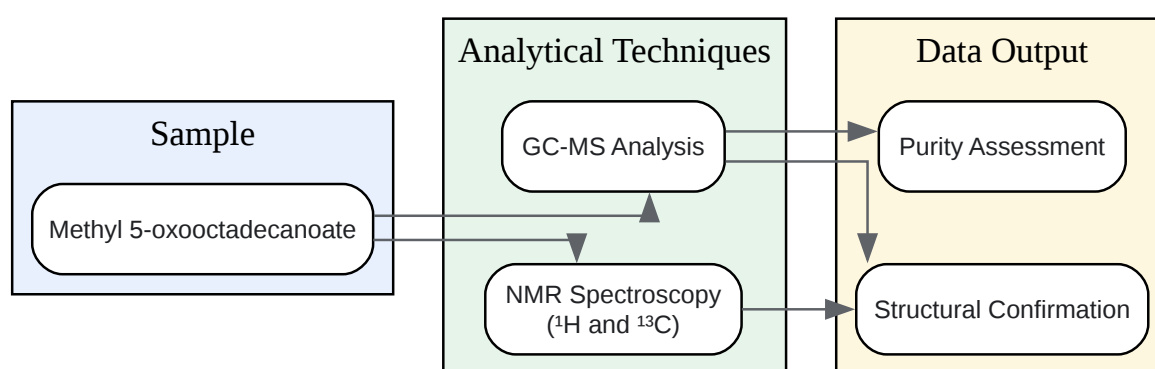
MS provides structural information through fragmentation patterns.[5][6]

General GC-MS Protocol:

- Sample Preparation: Dissolve the **Methyl 5-oxooctadecanoate** sample in a suitable solvent (e.g., hexane or dichloromethane).
- GC Separation: Inject the sample into a GC equipped with a capillary column suitable for FAME analysis (e.g., a polar cyano-column).[7] The oven temperature program should be optimized to achieve good separation. A typical program might start at a lower temperature and ramp up to a higher temperature to elute the long-chain ester.
- MS Detection: The eluting compounds are introduced into the mass spectrometer. Electron ionization (EI) is commonly used, which generates a reproducible fragmentation pattern.[8]

Expected Mass Spectral Fragmentation:

- The molecular ion peak ( $M^+$ ) may be observed, though it can be weak for long-chain esters. [8]
- Characteristic fragment ions resulting from cleavage at the carbonyl groups and along the aliphatic chain.



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Caption: Workflow for the analytical characterization of **Methyl 5-oxooctadecanoate**.

# Applications in Research and Development

## Organic Synthesis

A significant application of **Methyl 5-oxooctadecanoate** is in the synthesis of complex cyclic molecules. It has been used as a precursor for the preparation of seven-, eight-, and nine-membered carbocyclic ring systems.<sup>[2]</sup> These structures are of interest in medicinal chemistry as they form the core of various biologically active natural products and synthetic compounds. The presence of both a ketone and an ester functionality allows for intramolecular reactions, such as the Dieckmann condensation, to form cyclic  $\beta$ -keto esters, which are versatile intermediates for further synthetic transformations.<sup>[9][10][11][12][13]</sup>

## Potential in Drug Development and Medicinal Chemistry

While direct pharmacological studies on **Methyl 5-oxooctadecanoate** are limited, the broader class of oxo-fatty acids has garnered attention for its biological activities.

- **Anti-inflammatory Properties:** Certain oxo-fatty acids have been shown to possess anti-inflammatory effects.<sup>[14][15][16]</sup> They can modulate inflammatory signaling pathways, suggesting that synthetic analogs like **Methyl 5-oxooctadecanoate** could be explored as potential anti-inflammatory agents.
- **Metabolic Probes:** Long-chain fatty acid analogs are utilized as probes to study fatty acid metabolism and its role in various diseases.<sup>[17][18][19]</sup> **Methyl 5-oxooctadecanoate** could potentially serve as a tool to investigate the pathways of keto-fatty acid metabolism and their physiological consequences.
- **Cellular Signaling:** Fatty acids and their derivatives can act as signaling molecules, influencing various cellular processes.<sup>[20]</sup> The introduction of a keto group can alter the molecule's interaction with cellular targets and signaling pathways.

## Conclusion

**Methyl 5-oxooctadecanoate** is a valuable chemical entity with established utility in organic synthesis and potential for exploration in drug discovery and chemical biology. Its well-defined structure and reactivity make it an ideal starting material for the construction of complex molecular architectures. Future research into the biological activities of this and related long-

chain keto esters may unveil novel therapeutic applications, particularly in the context of inflammatory and metabolic diseases. The synthetic and analytical protocols outlined in this guide provide a solid foundation for researchers to further investigate the chemical and biological properties of **Methyl 5-oxooctadecanoate**.

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